

Spectroscopic Data for 1-Undecanol-d4: A Technical Guide

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Compound of Interest

Compound Name: 1-Undecanol-d4

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This technical guide provides an in-depth overview of the expected spectroscopic data for **1-Undecanol-d4**, a deuterated form of 1-Undecanol. Due to the limited availability of specific experimental spectra for **1-Undecanol-d4** in public databases, this document presents the comprehensive spectroscopic data for the non-deuterated isotopologue, 1-Undecanol. It further offers a detailed theoretical explanation of the anticipated variations in Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data resulting from deuterium labeling.

Disclaimer: The quantitative data and spectra presented herein are for the non-deuterated 1-Undecanol. The discussion regarding **1-Undecanol-d4** is based on established principles of spectroscopy and assumes deuteration at the C1 and C2 positions (1,1,2,2-tetradeutero-1-undecanol), a common labeling pattern.

Data Presentation: Spectroscopic Data for 1-Undecanol

The following tables summarize the key quantitative data for 1-Undecanol.

¹H NMR Data (500 MHz, CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
3.64	Triplet	2H	H-1
1.57	Quintet	2H	H-2
1.26	Multiplet	16H	H-3 to H-10
0.88	Triplet	3H	H-11
1.35	Singlet	1H	-OH

¹³C NMR Data (125 MHz, CDCl₃)

Chemical Shift (δ) ppm	Assignment
63.1	C-1
32.8	C-2
31.9	C-9
29.6	C-4 to C-8
29.3	C-3
25.7	C-10
22.7	C-11
14.1	C-12

Mass Spectrometry (Electron Ionization, 70 eV)

m/z	Relative Intensity (%)	Proposed Fragment
172	<1	$[M]^+$
154	5	$[M-H_2O]^+$
126	10	$[M-C_3H_6O]^+$
98	20	$[M-C_5H_{10}O]^+$
84	35	$[C_6H_{12}]^+$
70	60	$[C_5H_{10}]^+$
56	85	$[C_4H_8]^+$
43	100	$[C_3H_7]^+$
31	50	$[CH_2OH]^+$

Spectroscopic Data for 1-Undecanol-d4: A Theoretical Analysis

The introduction of four deuterium atoms at the C1 and C2 positions of 1-Undecanol would lead to predictable and significant changes in its NMR and MS spectra.

Expected ^1H NMR Spectrum of 1,1,2,2-tetradeutero-1-undecanol

- **Disappearance of H-1 and H-2 Signals:** The signals at 3.64 ppm (triplet, H-1) and 1.57 ppm (quintet, H-2) would be absent in the ^1H NMR spectrum.
- **Simplified H-3 Signal:** The signal for the H-3 protons would be simplified due to the absence of coupling with the H-2 protons. It would likely appear as a triplet, coupling only to the H-4 protons.
- **Unchanged Signals:** The signals for H-4 to H-11 and the hydroxyl proton would remain largely unchanged in their chemical shift and multiplicity.

Expected ^{13}C NMR Spectrum of 1,1,2,2-tetradeutero-1-undecanol

- **Attenuation and Splitting of C-1 and C-2 Signals:** The signals for C-1 (63.1 ppm) and C-2 (32.8 ppm) would exhibit characteristic changes due to C-D coupling. The signals would be split into multiplets (typically a 1:2:3:2:1 quintet for a CD_2 group) and would be significantly attenuated in a proton-decoupled ^{13}C NMR spectrum.
- **Isotope Shift:** A small upfield shift (isotope effect) of the C-1 and C-2 signals, and to a lesser extent the C-3 signal, is expected.
- **Unchanged Signals:** The chemical shifts of the other carbon atoms (C-3 to C-11) would be largely unaffected.

Expected Mass Spectrum of 1,1,2,2-tetradeutero-1-undecanol

- **Increased Molecular Ion Mass:** The molecular ion peak ($[\text{M}]^+$) would shift from m/z 172 to m/z 176.
- **Shifted Fragment Ions:** Fragment ions containing the C1 and C2 positions would show a corresponding mass shift. For example:
 - The $[\text{M}-\text{H}_2\text{O}]^+$ peak would shift to m/z 158 (loss of H_2O) or m/z 156 (loss of D_2O).
 - The characteristic α -cleavage fragment $[\text{CH}_2\text{OH}]^+$ at m/z 31 would be replaced by $[\text{CD}_2\text{OH}]^+$ at m/z 33.
- **Unchanged Fragment Ions:** Fragments arising from the cleavage of the hydrocarbon tail, not containing the deuterated positions, would remain at the same m/z values (e.g., m/z 43, 57, 71).

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of long-chain alcohols like 1-Undecanol and its deuterated analogs.

Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is suitable for the purity assessment and identification of 1-Undecanol and its deuterated analogs.[\[1\]](#)

- Sample Preparation and Derivatization:
 - Dissolve approximately 1 mg of the sample in 1 mL of a suitable solvent (e.g., dichloromethane or hexane).
 - To enhance volatility and improve peak shape, derivatization is recommended. A common method is silylation:
 - Transfer 100 μ L of the sample solution to a reaction vial.
 - Add 100 μ L of a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
 - Seal the vial and heat at 60-70°C for 30 minutes.
 - Cool to room temperature before injection.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph (GC):
 - Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness), is recommended.[\[1\]](#)
 - Inlet Temperature: 250°C.
 - Injection Volume: 1 μ L.
 - Injection Mode: Split (e.g., 50:1 split ratio) to prevent column overload.[\[1\]](#)
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[\[1\]](#)
 - Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, then ramp at 10°C/min to 280°C and hold for 5 minutes.[\[1\]](#)

- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 500.
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Solvent Delay: 3-4 minutes.[\[1\]](#)
- Data Analysis:
 - Identify the peak corresponding to the derivatized 1-Undecanol based on its retention time and mass spectrum.
 - Compare the obtained mass spectrum with a reference library (e.g., NIST) for confirmation.
 - For **1-Undecanol-d4**, look for the expected mass shifts in the molecular ion and key fragment ions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

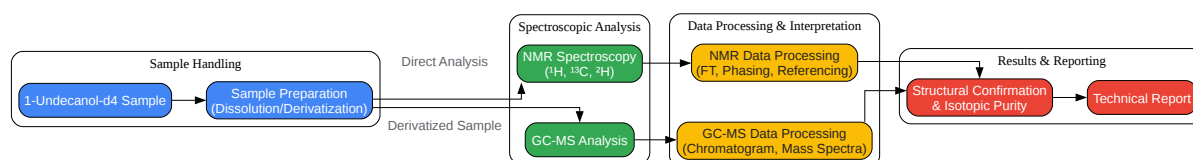
This protocol provides a general guideline for acquiring NMR spectra of deuterated compounds.

- Sample Preparation:
 - Weigh 5-10 mg of the **1-Undecanol-d4** sample into a clean, dry NMR tube.
 - Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl_3).
 - Ensure the sample is fully dissolved.
- NMR Instrumentation and Data Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., 500 MHz or higher) is recommended for better resolution.
- ^1H NMR:
 - Pulse Sequence: A standard single-pulse experiment.
 - Number of Scans: 16 to 64 scans.
 - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR:
 - Pulse Sequence: A standard proton-decoupled single-pulse experiment.
 - Number of Scans: 1024 or more, depending on the sample concentration.
 - Relaxation Delay: 2-5 seconds.
- ^2H NMR (Deuterium NMR):
 - This experiment directly observes the deuterium nuclei.
 - A specific probe setup may be required.
 - This can be used to confirm the positions of deuteration.
- Data Processing and Analysis:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired data.
 - Reference the spectra using the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).
 - Integrate the signals in the ^1H NMR spectrum to determine relative proton ratios.
 - Analyze the chemical shifts, multiplicities, and coupling constants to elucidate the molecular structure.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a deuterated compound like **1-Undecanol-d4**.



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Caption: Workflow for the spectroscopic analysis of **1-Undecanol-d4**.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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